

# Essential Safety and Operational Guide for Handling 5-Nitrobarbituric Acid

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## Compound of Interest

Compound Name: 5-Nitrobarbituric acid

Cat. No.: B147299

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **5-Nitrobarbituric acid**. It outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment

**5-Nitrobarbituric acid** is a chemical that requires careful handling due to its potential hazards. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation[1][2][3]. The signal word for this chemical is "Warning"[2][3].

### Quantitative Data Summary

Property	Value	Source
CAS Number	480-68-2	[4]
Molecular Formula	C4H3N3O5	[4]
Molecular Weight	173.08 g/mol	[4]
Melting Point	183 °C (decomposes)	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[1]

## Recommended Personal Protective Equipment (PPE)

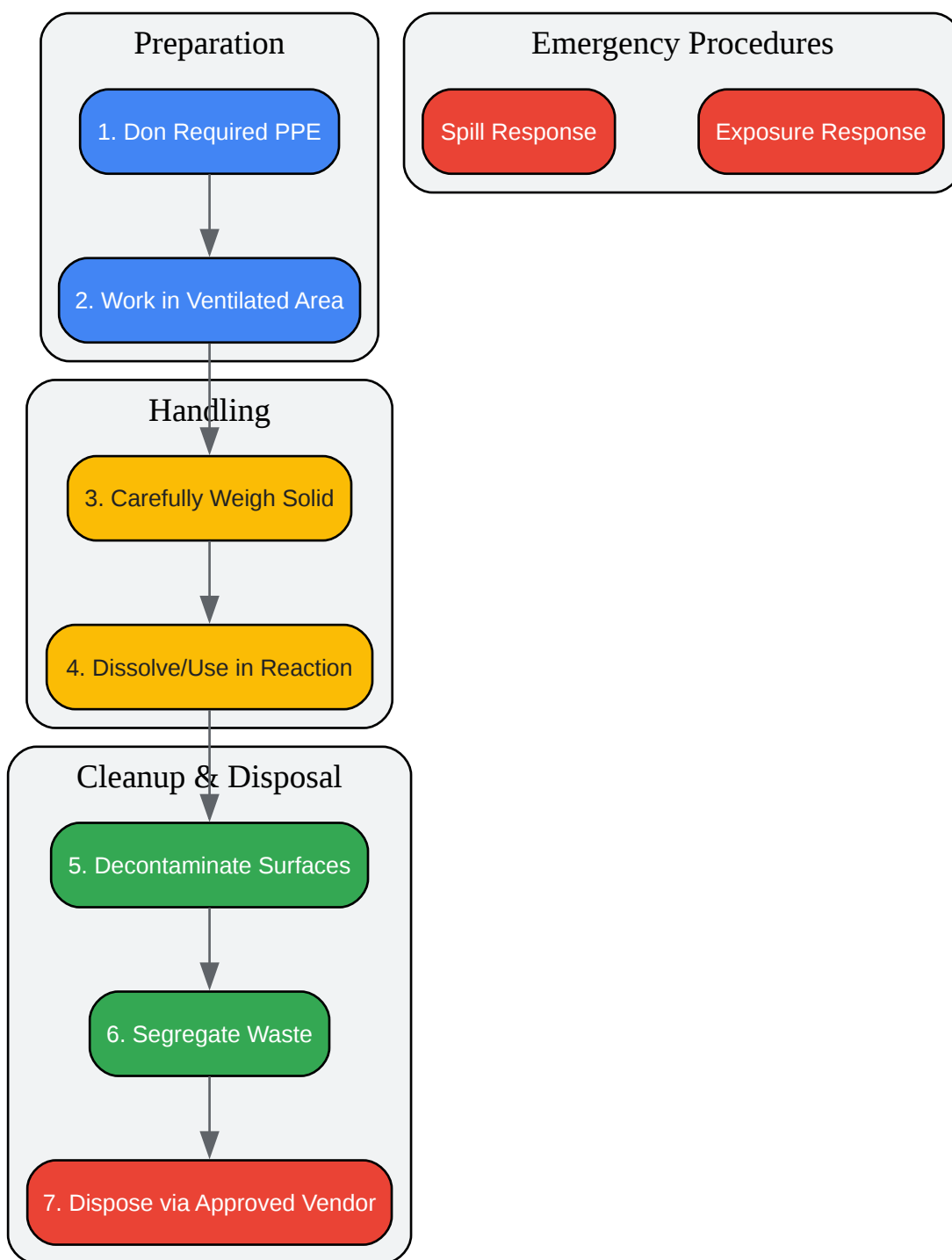
To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **5-Nitrobarbituric acid**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeshields.	Protects against splashes and dust, preventing serious eye irritation[2].
Skin Protection	Chemical-impermeable gloves.	Prevents skin contact and subsequent irritation[4].
Respiratory Protection	NIOSH/MSHA approved N95 dust mask or higher.	Necessary to avoid inhalation of dust, which can cause respiratory tract irritation[2]. Use in a well-ventilated area is also required[2][4].
Protective Clothing	Laboratory coat.	Provides an additional layer of protection for the skin[3][4].

## Operational Plan: Handling and Disposal

This section provides a step-by-step protocol for the safe handling and disposal of **5-Nitrobarbituric acid**.

## Experimental Workflow



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Caption: Workflow for safe handling of **5-Nitrobarbituric acid**.

## Step-by-Step Handling Protocol

- Preparation:
  - Before handling, ensure you are wearing all the required PPE as specified in the table above.
  - Work in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation[2][4].
  - Ensure that an eyewash station and safety shower are readily accessible[2].
- Handling:
  - Avoid the formation of dust when handling the solid powder[3][4].
  - Carefully weigh the required amount of **5-Nitrobarbituric acid**.
  - Avoid contact with skin and eyes throughout the process[4].
- Post-Handling:
  - After handling, wash your hands and any exposed skin thoroughly[2][3].
  - Take off any contaminated clothing and wash it before reuse[2][3].

## Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations[5].

- Waste Collection:
  - Collect excess **5-Nitrobarbituric acid** and any contaminated disposable materials (e.g., gloves, weigh boats) in a clearly labeled, sealed container.
- Storage:
  - Store the waste container in a designated, well-ventilated area, away from incompatible materials.

- Disposal:
  - Dispose of the chemical waste through an approved hazardous waste disposal company[2][3]. Do not dispose of it down the drain[6].

## Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek medical attention immediately.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[2][3][4]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][3][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

### Spill Response

In case of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal[3]. Ensure the area is then cleaned and decontaminated. For large spills, contact your institution's environmental health and safety department.

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